

# In-depth Technical Guide: Solubility of 2-Isopropylisonicotinic Acid in Organic Solvents

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## Compound of Interest

Compound Name: 2-Isopropylisonicotinic acid

Cat. No.: B065470

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide addresses the solubility of **2-isopropylisonicotinic acid** in organic solvents. An extensive search of scientific literature and chemical databases reveals a notable absence of published quantitative solubility data for this specific compound.

Consequently, this document provides a comprehensive framework for researchers to experimentally determine and report the solubility of **2-isopropylisonicotinic acid**. The guide details established experimental protocols, a template for data presentation, and a logical workflow for the solubility determination process.

## Data Presentation

As no specific quantitative data for the solubility of **2-isopropylisonicotinic acid** in organic solvents is publicly available, the following table is presented as a template for researchers to record their experimental findings. This structured format allows for the clear and concise presentation of solubility data, facilitating easy comparison across different solvents and temperatures.

Table 1: Experimental Solubility of **2-Isopropylisonicotinic Acid** in Various Organic Solvents

| Organic Solvent             | Temperature (°C)   | Solubility (mg/mL) | Solubility (mol/L) | Method of Determination | Notes |
|-----------------------------|--------------------|--------------------|--------------------|-------------------------|-------|
| Methanol                    | Shake-Flask Method |                    |                    |                         |       |
| Ethanol                     | Shake-Flask Method |                    |                    |                         |       |
| 1-Propanol                  | Shake-Flask Method |                    |                    |                         |       |
| 2-Propanol                  | Shake-Flask Method |                    |                    |                         |       |
| Acetone                     | Shake-Flask Method |                    |                    |                         |       |
| Ethyl Acetate               | Shake-Flask Method |                    |                    |                         |       |
| Dimethyl Sulfoxide (DMSO)   | Shake-Flask Method |                    |                    |                         |       |
| N,N-Dimethylformamide (DMF) | Shake-Flask Method |                    |                    |                         |       |

## Experimental Protocols

The determination of equilibrium solubility is a critical step in the physicochemical characterization of a compound. The "shake-flask" method is a widely recognized and reliable technique for determining the thermodynamic solubility of a solid in a solvent.

### Equilibrium Shake-Flask Method

This method is based on achieving a saturated solution of the compound in a specific solvent at a constant temperature and then measuring the concentration of the dissolved solute.

#### Materials and Equipment:

- **2-Isopropylisonicotinic acid** (solid)
- Selected organic solvents (high purity)
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Vials with screw caps

#### Detailed Experimental Protocol:

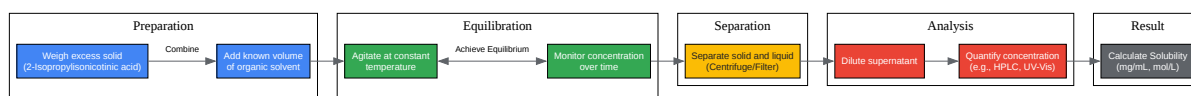
- Preparation of Saturated Solution:
  - Add an excess amount of solid **2-isopropylisonicotinic acid** to a vial containing a known volume of the selected organic solvent. The presence of excess solid is crucial to ensure that the solution reaches saturation.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker or incubator set to the desired temperature (e.g., 25  $^{\circ}\text{C}$ ).
  - Agitate the samples for a sufficient period to allow the system to reach equilibrium. The time required for equilibration can vary and should be determined experimentally by taking

measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of the dissolved solid remains constant.

- Sample Separation:
  - Once equilibrium is reached, remove the vials from the shaker.
  - Allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
  - To separate the undissolved solid from the saturated solution, withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. Alternatively, the samples can be centrifuged at the experimental temperature, and the supernatant can be carefully collected.
- Quantification:
  - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.
  - Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **2-isopropylisonicotinic acid**.
  - Prepare a calibration curve using standard solutions of known concentrations of **2-isopropylisonicotinic acid** to accurately quantify the concentration in the experimental samples.
- Data Analysis and Reporting:
  - Calculate the solubility of **2-isopropylisonicotinic acid** in the solvent at the specified temperature. Express the solubility in appropriate units, such as mg/mL and mol/L.
  - Repeat the experiment at least in triplicate to ensure the reproducibility of the results.
  - Report the mean solubility and the standard deviation.

## Mandatory Visualization

The following diagram illustrates the general workflow for determining the solubility of a chemical compound using the shake-flask method.



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Caption: Workflow for Experimental Solubility Determination.

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